

Chemical structure and IUPAC name of 3,7-Dimethyl-1-octyl propionate

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octyl propionate

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A Comprehensive Technical Guide to 3,7-Dimethyl-1-octyl propionate

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,7-Dimethyl-1-octyl propionate, also known by its IUPAC name 3,7-dimethyloctyl propanoate, is an ester recognized for its potential applications in the fragrance industry and as a penetration enhancer in transdermal drug delivery systems. Its specific physicochemical properties, stemming from its branched alkyl chain and ester functionality, make it a molecule of interest for formulation scientists and chemists exploring novel excipients and bioactive compounds. This technical guide provides a detailed overview of its chemical structure, physicochemical properties, a representative synthesis protocol, and relevant experimental data.

Chemical Structure and IUPAC Name

- IUPAC Name: 3,7-dimethyloctyl propanoate^[1]
- Synonyms: **3,7-Dimethyl-1-octyl propionate**
- Molecular Formula: C₁₃H₂₆O₂

- Chemical Structure:

Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for **3,7-Dimethyl-1-octyl propionate**.

Property	Value	Source
Molecular Weight	214.35 g/mol	PubChem
¹ H NMR (CDCl ₃ , 300 MHz) δ (ppm)	4.05 (t, J = 6.8 Hz, 2H), 2.29 (q, J = 7.6 Hz, 2H), 1.68 – 1.45 (m, 3H), 1.35 – 1.08 (m, 6H), 1.15 (t, J = 7.6 Hz, 3H), 0.89 (d, J = 6.5 Hz, 3H), 0.86 (d, J = 6.6 Hz, 6H)	Royal Society of Chemistry
¹³ C NMR (CDCl ₃ , 75 MHz) δ (ppm)	174.6, 62.9, 39.3, 37.3, 35.1, 29.8, 28.0, 27.5, 24.7, 22.7, 22.6, 19.7, 9.2	Royal Society of Chemistry

Experimental Protocols

Synthesis of 3,7-Dimethyl-1-octyl propionate via Esterification

While a specific detailed protocol for the synthesis of **3,7-Dimethyl-1-octyl propionate** was not found in the reviewed literature, a standard esterification procedure can be employed. The following is a representative protocol based on common laboratory practices for the synthesis of similar esters.

Materials:

- 3,7-dimethyloctan-1-ol
- Propionyl chloride
- Pyridine (or another suitable base, e.g., triethylamine)

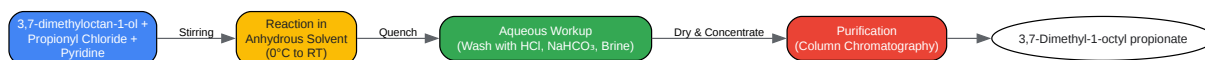
- Anhydrous diethyl ether (or dichloromethane)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware for reactions and extractions
- Magnetic stirrer and stir bar

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,7-dimethyloctan-1-ol (1.0 equivalent) in anhydrous diethyl ether. Cool the solution to 0 °C using an ice bath.
- **Addition of Reagents:** To the cooled solution, add pyridine (1.2 equivalents) followed by the dropwise addition of propionyl chloride (1.1 equivalents). The reaction mixture is typically stirred at 0 °C for 30 minutes and then allowed to warm to room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting alcohol is consumed.
- **Workup:** Upon completion, quench the reaction by the slow addition of water. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl , saturated aqueous NaHCO_3 solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** The crude **3,7-Dimethyl-1-octyl propionate** can be purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the pure ester.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3,7-Dimethyl-1-octyl propionate** via the esterification of 3,7-dimethyloctan-1-ol with propionyl chloride.



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Caption: Synthesis workflow for **3,7-Dimethyl-1-octyl propionate**.

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References

- 1. rsc.org [rsc.org]
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